

Advanced Crystal Structure Guide: N-Methylated Anthranilic Acids

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Compound of Interest

Compound Name: 4-Hydroxy-2-(methylamino)benzoic acid

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Executive Summary: The "Methylation Switch"

In medicinal chemistry, N-methylation is a strategic tool to modulate solubility, metabolic stability, and conformation.^[1] Anthranilic acid (2-aminobenzoic acid) serves as a critical scaffold for NSAIDs (Fenamates) and alkaloids.^[1]

This guide compares three distinct structural archetypes:

- Anthranilic Acid (AA): A rare 1:1 co-crystal of neutral and zwitterionic forms.^[1]
- N-Methylantranilic Acid (N-MA): Exclusively neutral, stabilized by strong intramolecular hydrogen bonding (IMHB).^[1]
- N,N-Dimethylantranilic Acid (N,N-DMA): Reverts to a zwitterionic state due to steric forcing and basicity changes.^[1]

Understanding these transitions is essential for predicting the bioavailability and solid-state stability of anthranilate-derived drugs.^[1]

Experimental Protocol: Crystal Growth & Characterization

Note: The following protocol is designed to isolate thermodynamically stable polymorphs for structural analysis.

Phase 1: Solvent Selection & Supersaturation

To observe the distinct protonation states (neutral vs. zwitterionic), specific solvent polarity gradients are required.[\[1\]](#)

Compound	Solvent System	Method	Target Concentration
Anthranilic Acid	Ethanol : Water (80: [1] 20)	Slow Cooling	0.5 M
N-Methylantranilic Acid	Toluene (Anhydrous)	Slow Evaporation	0.2 M
N,N-Dimethylantranilic Acid	Carbon Tetrachloride or CHCl ₃	Vapor Diffusion	0.1 M

Phase 2: Crystallization Workflow

Step 1: Dissolution Dissolve the target compound in the primary solvent at 50°C. Ensure complete dissolution; filter through a 0.45 µm PTFE filter to remove nucleation seeds.

Step 2: Nucleation Control

- For N-MA: Place the vial in a vibration-free, dark chamber at 20°C. Cover with parafilm containing 3 pinholes to control evaporation rate (approx. 50 µL/day).
- For N,N-DMA: Use a double-vial system. Inner vial contains the varying solution; outer vial contains pentane (anti-solvent).[\[1\]](#) Seal tightly to allow vapor diffusion.[\[1\]](#)

Step 3: Harvesting Harvest crystals when they reach 0.3–0.5 mm dimensions.^[1] Mount immediately in Paratone-N oil to prevent desolvation or oxidation (N-MA can be light-sensitive).^[1]

Phase 3: Data Collection Logic

Why this matters: N-methylated derivatives often exhibit high thermal motion in the methyl groups.^[1]

- Temperature: Collect data at 100 K (cryogenic) to freeze methyl rotation and accurately locate hydrogen atoms, which is critical for confirming zwitterionic vs. neutral states.
- Resolution: Aim for <0.7 Å resolution to resolve the N-H...O bond electron density.

Comparative Structural Analysis

Crystallographic Parameters

The introduction of methyl groups drastically alters the unit cell packing. N-MA crystallizes in a centrosymmetric space group but loses the zwitterionic character seen in AA and N,N-DMA.^[1]

Table 1: Unit Cell & Space Group Comparison

Parameter	Anthranilic Acid (AA)	N-Methylanthranilic Acid (N-MA)	N,N-Dimethylanthranilic Acid (N,N-DMA)
Space Group	P2 ₁ /c (Monoclinic)	P2 ₁ /c (Monoclinic)	P2 ₁ /n (Monoclinic)
Z (Molecules/Cell)	4 (Neutral + Zwitterion)	4 (Neutral)	4 (Zwitterion)
a (Å)	12.86	8.15	7.66
b (Å)	10.77	15.09	15.74
c (Å)	9.32	7.03	7.58
β (Angle)	95.8°	118.3°	100.0°
State	Mixed (50:50)	Neutral	Zwitterionic

Intramolecular Hydrogen Bonding (IMHB)

The "performance" of these molecules in biological systems is often dictated by their ability to form an Intramolecular Hydrogen Bond (IMHB), which "locks" the conformation and improves membrane permeability (lipophilicity).

Table 2: Hydrogen Bond Geometry (N-H...O)

Interaction	N...O Distance (Å)	Angle (N-H...O)	Structural Consequence
AA (Neutral)	2.685	~145°	Planar, stable 6-membered ring. [1]
AA (Zwitterion)	2.613	~150°	Electrostatic attraction dominates. [1]
N-MA (Neutral)	2.672	148°	Strongest IMHB. Methyl group forces N into plane, locking conformation. [1]
N,N-DMA (Zwitterion)	2.497	16° (ONH)	Steric clash breaks planarity; proton transfer to N occurs to relieve strain. [1]

The Mechanism of the Zwitterion Switch

Why does the single methyl group (N-MA) favor the neutral form, while the double methyl group (N,N-DMA) reverts to a zwitterion?

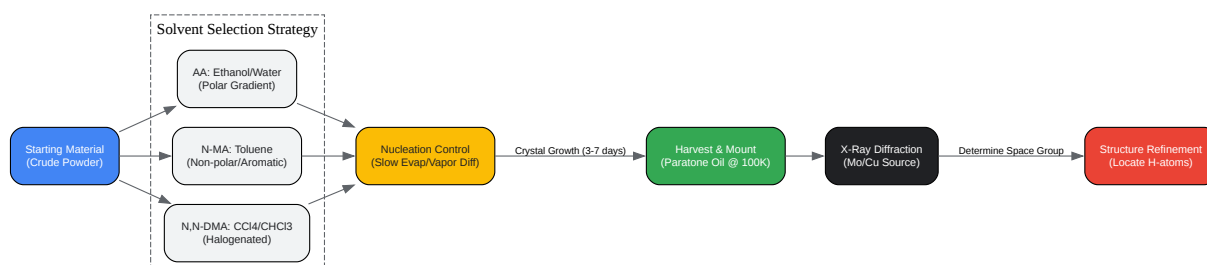
- N-MA (Neutral Stability): The single methyl group allows the amine proton to form a near-perfect 6-membered ring with the carbonyl oxygen.[\[1\]](#) This Resonance-Assisted Hydrogen Bond (RAHB) stabilizes the neutral form, making it more lipophilic and permeable.[\[1\]](#)
- N,N-DMA (Steric Forcing): The second methyl group creates significant steric clash with the ortho-carboxyl group.[\[1\]](#) The molecule cannot maintain planarity. To relieve this, the carboxyl proton transfers to the basic nitrogen, creating a zwitterion (

).^[1] This increases water solubility but may decrease passive membrane permeability.^[1]

Visualizing the Structural Logic

The following diagrams illustrate the experimental workflow and the structure-property relationships derived from the crystallographic data.

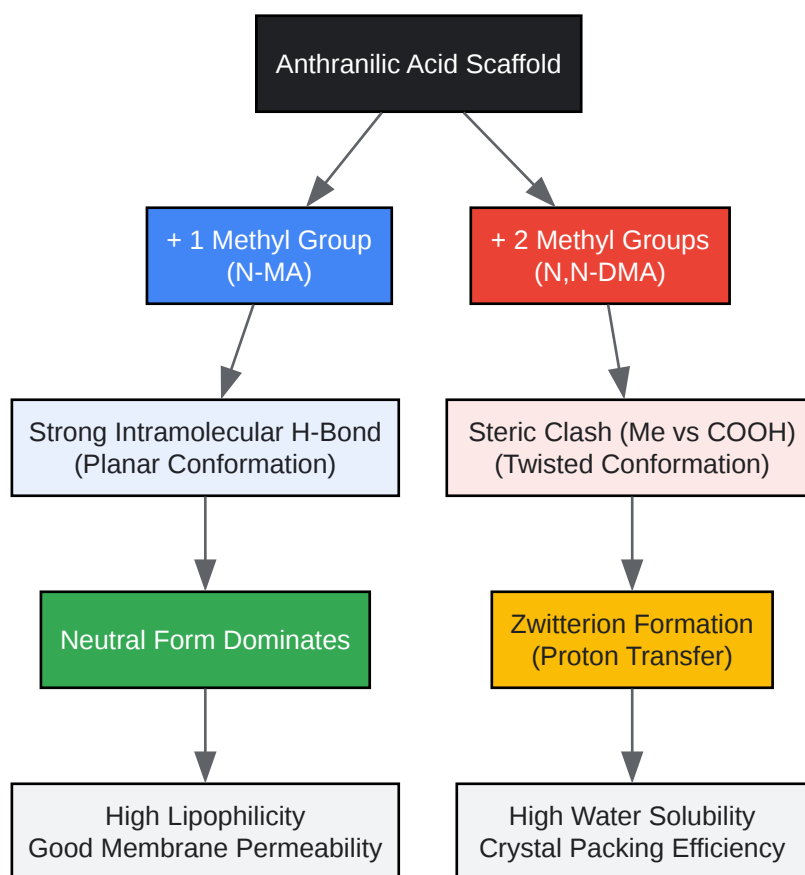
Diagram 1: Crystallization & Characterization Workflow



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Caption: Workflow for isolating single crystals of varying protonation states using solvent polarity modulation.

Diagram 2: Methylation Impact on Properties



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Caption: Logical flow showing how methylation degree dictates conformational locking, protonation state, and final drug properties.[1]

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